

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Vinylcyclopentane

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Compound of Interest

Compound Name: Vinylcyclopentane

Cat. No.: B1346689

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For laboratory professionals engaged in research, development, and scientific exploration, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for the use of **Vinylcyclopentane** (CAS No. 3742-34-5), a highly flammable liquid. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure research environment.

Essential Safety Information

Vinylcyclopentane is classified as a highly flammable liquid and vapor.^{[1][2][3]} Its primary hazards include fire risk and potential irritation to the eyes and skin.^[4] Proper personal protective equipment (PPE) and handling procedures are crucial to mitigate these risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **vinylcyclopentane**. The following table summarizes the required equipment.

| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical splash goggles or safety glasses meeting ANSI Z87.1 standards. A face shield should be worn when there is a splash hazard.[2][3] | Protects against splashes and vapors that can cause eye irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.[2][3] | Prevents skin contact, which may cause irritation. |
| Respiratory Protection | An air-purifying respirator with an appropriate organic vapor cartridge (type ABEK (EN14387) respirator filter or equivalent).[2] | Protects against inhalation of vapors, which can cause respiratory irritation. |
| Protective Clothing | A flame-retardant lab coat or coveralls. Closed-toe shoes are mandatory. | Minimizes skin exposure and protects against fire hazards. |

Quantitative Data Summary

The following table outlines key quantitative data for **vinylcyclopentane**.

| Property | Value |
|-------------------|---------------------------------------|
| CAS Number | 3742-34-5[2][3][5][6] |
| Molecular Formula | C ₇ H ₁₂ [5][6] |
| Molecular Weight | 96.17 g/mol [2][3][5][6] |
| Boiling Point | 97 °C (lit.)[2][5] |
| Flash Point | 10 °C (50 °F) - closed cup[2][3] |
| Density | 0.704 g/mL at 25 °C (lit.)[2][5] |

Occupational Exposure Limits (OELs)

Specific occupational exposure limits for **vinylcyclopentane** have not been established. However, for the structurally related compound, cyclopentane, the following limits are recommended and can be used as a conservative guideline. It is crucial to note that these are for a different substance and should be applied with caution.

| Organization | Limit |
|--------------|--|
| NIOSH REL | TWA 600 ppm (1720 mg/m ³)[1][2][4] |
| ACGIH TLV | TWA 600 ppm[4] |

TWA (Time-Weighted Average): The average exposure over an 8-hour workday.

Experimental Protocols: Safe Handling and Disposal

A systematic approach to handling and disposal is essential for minimizing risks associated with **vinylcyclopentane**.

Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Assemble all necessary PPE and have it readily available.
 - Ground all equipment to prevent static electricity discharge, a potential ignition source.[7]
 - Have a fire extinguisher (CO₂, dry chemical, or foam) and a spill kit accessible.[7]
- Dispensing and Use:
 - Use only non-sparking tools.[7]
 - Keep containers tightly closed when not in use.
 - Avoid contact with strong oxidizing agents.

- Keep away from heat, sparks, and open flames.^[7]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Decontaminate the work area.

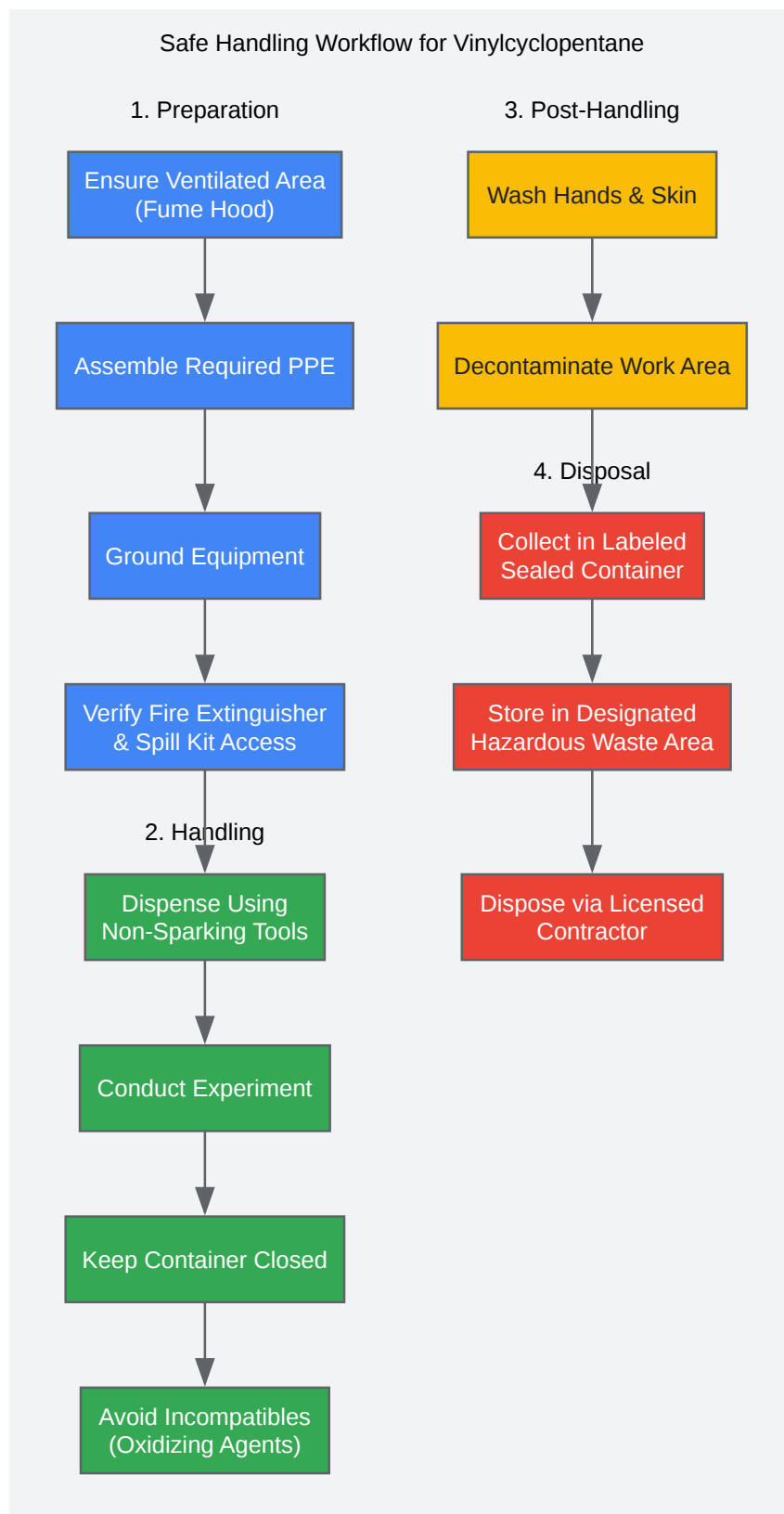
Disposal Plan

Vinylcyclopentane and any contaminated materials must be treated as hazardous waste.

- Waste Collection:
 - Collect waste in a clearly labeled, sealed, and chemically compatible container.
 - Do not mix with other waste streams unless explicitly permitted.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area designated for hazardous waste.
 - Keep away from ignition sources.
- Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^[7] Do not empty into drains.^[8]

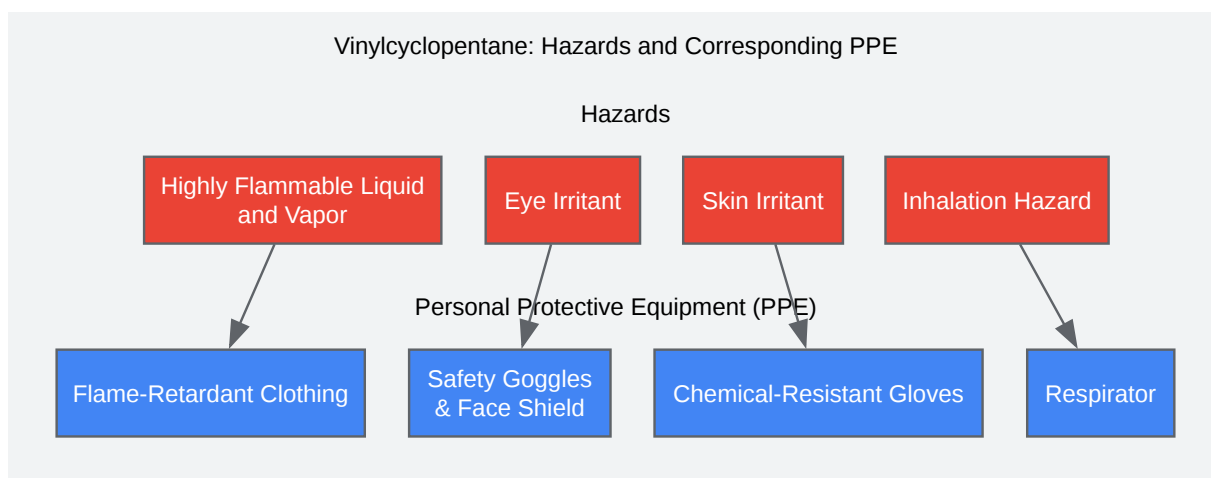
Visualizing Safety Workflows

The following diagrams illustrate the logical flow of safe handling procedures and the relationship between the hazards of **vinylcyclopentane** and the corresponding protective measures.



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Caption: A step-by-step workflow for the safe handling and disposal of **vinylcyclopentane**.



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Caption: Relationship between **vinylcyclopentane** hazards and the required personal protective equipment.

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- To cite this document: BenchChem. [Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Vinylcyclopentane]. BenchChem, [2025]. [Online]

PDF]. Available at: [<https://www.benchchem.com/product/b1346689#personal-protective-equipment-for-handling-vinylcyclopentane>]

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